

Technical Guide: Bcl-2-IN-4 (CAS 2703134-40-9)

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Compound of Interest

Compound Name: Bcl-2-IN-4

Cat. No.: B12416400

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Introduction

Bcl-2-IN-4 is a potent and selective inhibitor of the B-cell lymphoma 2 (Bcl-2) protein.[1] As a key regulator of the intrinsic apoptotic pathway, Bcl-2 is a validated therapeutic target in various malignancies.[2][3] Overexpression of Bcl-2 allows cancer cells to evade apoptosis, contributing to tumor progression and resistance to therapy.[3] **Bcl-2-IN-4** demonstrates high affinity for Bcl-2 and significant selectivity over other Bcl-2 family members, such as Bcl-xL, making it a valuable tool for investigating the role of Bcl-2 in cancer biology and a potential candidate for further drug development.[1] This document provides a comprehensive technical overview of **Bcl-2-IN-4**, including its biochemical properties, mechanism of action, and relevant experimental protocols.

Physicochemical and Biological Properties

Bcl-2-IN-4 is an orally active small molecule.[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	2703134-40-9	[1]
Molecular Formula	C46H50ClN9O7S	[1]
Molecular Weight	908.46 g/mol	[1]

Quantitative Biological Data

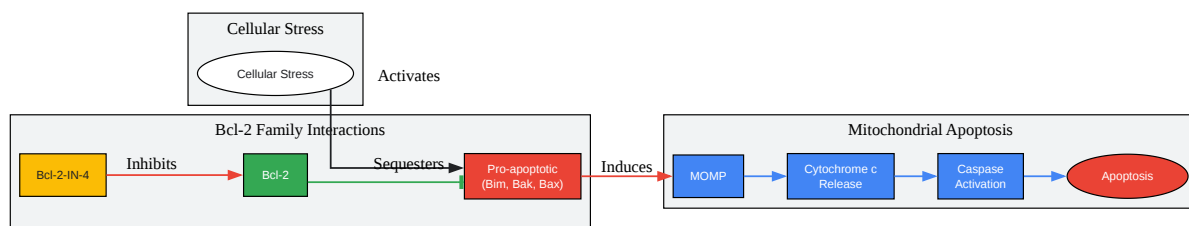
The inhibitory activity of **Bcl-2-IN-4** has been characterized through various in vitro assays. The following table summarizes the key quantitative data available for this inhibitor.

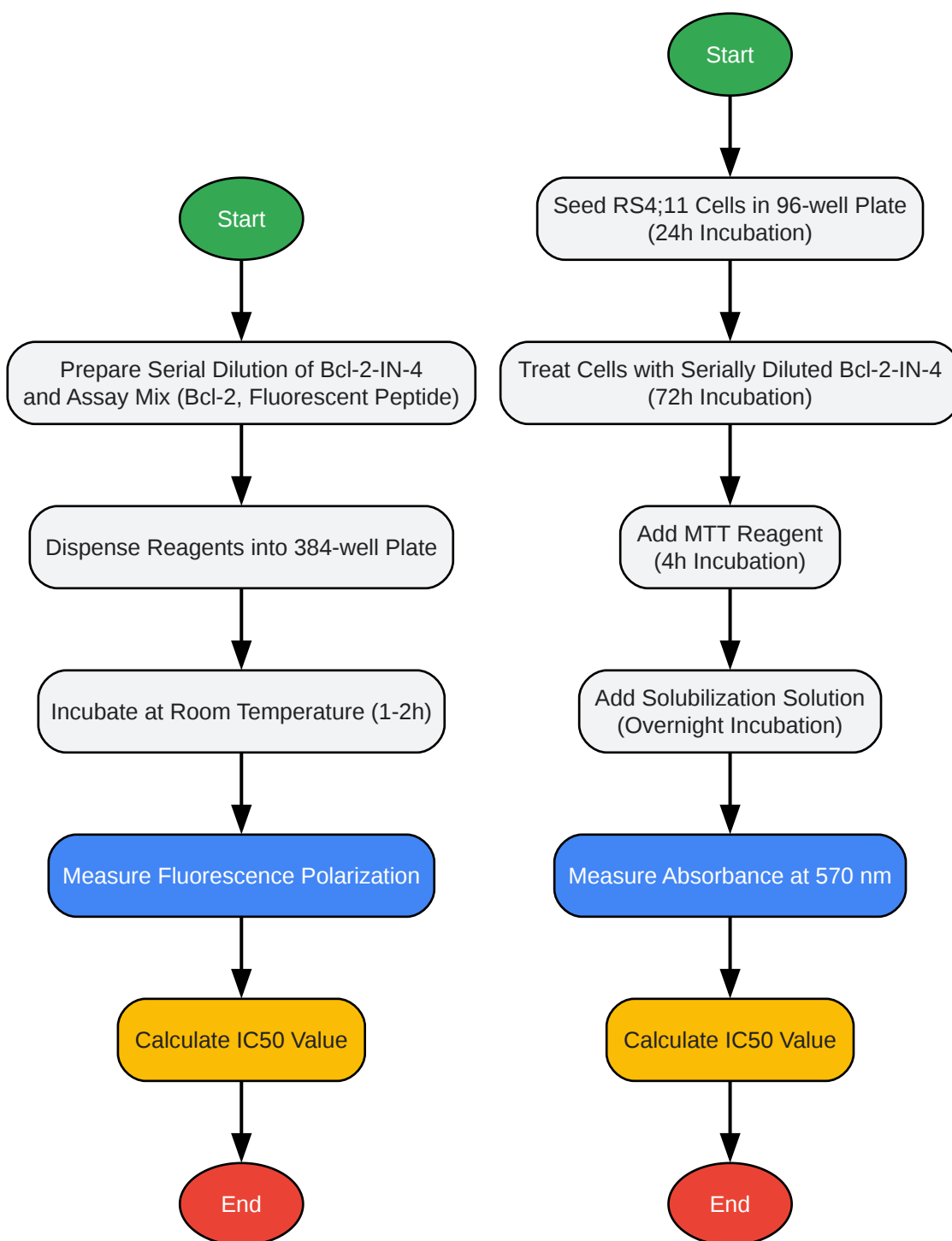
Assay Type	Target/Cell Line	IC50 Value	Reference
Biochemical Assay	Bcl-2	1.5 nM	[1]
Biochemical Assay	Bcl-xL	411 nM	[1]
Cell Proliferation Assay	RS4;11	2.7 nM	[1]

Note: The >200-fold selectivity for Bcl-2 over Bcl-xL highlights the specificity of this inhibitor.[\[1\]](#)

Mechanism of Action and Signaling Pathway

Bcl-2-IN-4 exerts its pro-apoptotic effect by selectively binding to the BH3-binding groove of the Bcl-2 protein. This action inhibits the sequestration of pro-apoptotic proteins like Bim, Bak, and Bax by Bcl-2.[\[2\]](#)[\[3\]](#) The released pro-apoptotic proteins can then oligomerize at the mitochondrial outer membrane, leading to mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and subsequent activation of the caspase cascade, ultimately resulting in apoptosis.[\[4\]](#)[\[5\]](#)





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